# Barium Iodide: A Comprehensive Technical Guide for Researchers

**Author**: BenchChem Technical Support Team. **Date**: December 2025

| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *Barium iodide* | |
| *Cat. No.:* | *B8812953* | *Get Quote* |

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **barium iodide** ($BaI_2$), a key inorganic compound with applications in chemical synthesis and research. This document details its chemical and physical properties, CAS registration numbers, and critical safety information derived from Safety Data Sheets (SDS). It also includes a detailed experimental protocol for its synthesis and visual diagrams to clarify experimental workflows and safety procedures.

## Chemical Identification and Properties

**Barium iodide** is an ionic compound formed between the alkaline earth metal barium and the halogen iodine. It exists in several forms, most commonly as an anhydrous salt ($BaI_2$) and as a dihydrate ($BaI_2 \cdot 2H_2O$).[1] Both are white, crystalline solids, though they can appear yellowish or reddish upon exposure to air due to the decomposition and release of iodine.[2] The hydrated form is soluble in water, ethanol, and acetone.[1]

## CAS Numbers and Molecular Information

The Chemical Abstracts Service (CAS) has assigned different numbers to the various forms of **barium iodide**.

© 2025 BenchChem. All rights reserved.

| Compound Form | CAS Number | Molecular Formula | Molecular Weight |
|---|---|---|---|
| Anhydrous | 13718-50-8[3][4][5] | $BaI_2$ | 391.14 g/mol [6] |
| Dihydrate | 7787-33-9[3] | $BaI_2 \cdot 2H_2O$ | 427.17 g/mol |
| Hexahydrate | 13477-15-1[3] | $BaI_2 \cdot 6H_2O$ | 499.23 g/mol |

## Physical and Chemical Properties

Key physical and chemical data are crucial for laboratory applications. The properties of the anhydrous form are summarized below.

| Property | Value |
|---|---|
| Appearance | White to off-white crystalline solid/powder[7][8] |
| Melting Point | 740 °C (1364 °F)[9] |
| Specific Gravity | 5.15 g/cm$^3$[9] |
| Solubility | Soluble in water; slightly soluble in alcohol[2] |
| Stability | Air and light sensitive, hygroscopic (absorbs moisture)[7][8] |
| Incompatibilities | Strong oxidizing agents[7][8] |
| Hazardous Decomposition | Hydrogen iodide, iodine, barium oxides[7][9] |

## Safety Data Sheet (SDS) Summary

The primary hazard associated with **barium iodide** stems from the toxicity of the soluble barium ion ($Ba^{2+}$), which acts as a muscle poison.[7][8]

## Hazard Identification and Toxicity

**Barium iodide** is classified as hazardous. Below is a summary of its hazard statements and toxicological data. A specific oral $LD_{50}$ for **barium iodide** is not well-documented; however, data for other soluble barium compounds are used as a reference.

© 2025 BenchChem. All rights reserved.

| Hazard Category | Description |
|---|---|
| GHS Classification | Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[6] Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[6] |
| Signal Word | Warning[6] |
| Primary Routes of Exposure | Ingestion, Inhalation, Skin Contact, Eye Contact[7] |
| Health Effects | Irritation to eyes, skin, and respiratory tract.[7][8] Ingestion can cause gastrointestinal distress (vomiting, colic, diarrhea), followed by muscular stimulation and paralysis.[7][8] |
| Acute Oral Toxicity ($LD_{50}$, Rat) | No specific data for $BaI_2$. For Barium Chloride: 118-277 mg/kg.[10] |

## Exposure Controls and Personal Protection

Strict adherence to safety protocols is mandatory when handling **barium iodide**.

| Control Parameter | Value |
|---|---|
| ACGIH TLV-TWA (as Ba) | 0.5 $mg/m^3$[7] |
| NIOSH IDLH (as Ba) | 50 $mg/m^3$[11] |
| Engineering Controls | Use in a well-ventilated area or under a chemical fume hood. Ensure eyewash stations and safety showers are accessible.[12] |
| Eye/Face Protection | Chemical safety goggles or face shield. |
| Skin Protection | Chemical-resistant gloves and protective clothing. |
| Respiratory Protection | NIOSH/MSHA-approved respirator if dust is generated and exposure limits may be exceeded.[7] |

© 2025 BenchChem. All rights reserved.

# Experimental Protocol: Synthesis of **Barium Iodide Dihydrate**

**Barium iodide** has several applications in research, primarily as a precursor for the synthesis of other iodide compounds and organobarium compounds.[3] A common laboratory-scale synthesis involves a two-step process to produce the dihydrate form.

## Methodology

Step 1: Synthesis of Ferrous Iodide ($FeI_2$)

- To a reaction vessel containing deionized water (2-3 times the weight of the iodine), add iodine ($I_2$) and iron (Fe) powder in a molar ratio of 1.0 ($I_2$) to 1.2-1.5 (Fe).
- Heat the mixture to 40-60°C while stirring at 60-100 rpm.
- Maintain the reaction for 30-50 minutes until the solution is qualified for free iodine and iodate ($IO_3^-$) content, resulting in an iron (II) iodide solution.

Step 2: Synthesis of **Barium Iodide** ($BaI_2$)

- Under constant stirring, add the prepared ferrous iodide solution to a barium hydroxide ($Ba(OH)_2$) solution, maintaining a 1:1 molar ratio. This neutralization reaction precipitates iron (II) hydroxide ($Fe(OH)_2$) and forms an aqueous $BaI_2$ solution.
- Boil the resulting solution for 20 minutes.
- Adjust the pH to 8.5-9 using additional barium hydroxide.

Step 3: Purification and Crystallization

- Add activated carbon (2-5% of the initial iodine weight) to the solution to adsorb and remove the $Fe(OH)_2$ precipitate.
- Filter the hot solution to remove the activated carbon and precipitate.
- Concentrate the filtrate by evaporation.

© 2025 BenchChem. All rights reserved.

- Allow the solution to cool, promoting the crystallization of **barium iodide** dihydrate ($BaI_2 \cdot 2H_2O$).
- Separate the crystals via filtration and dry them to obtain the final product.

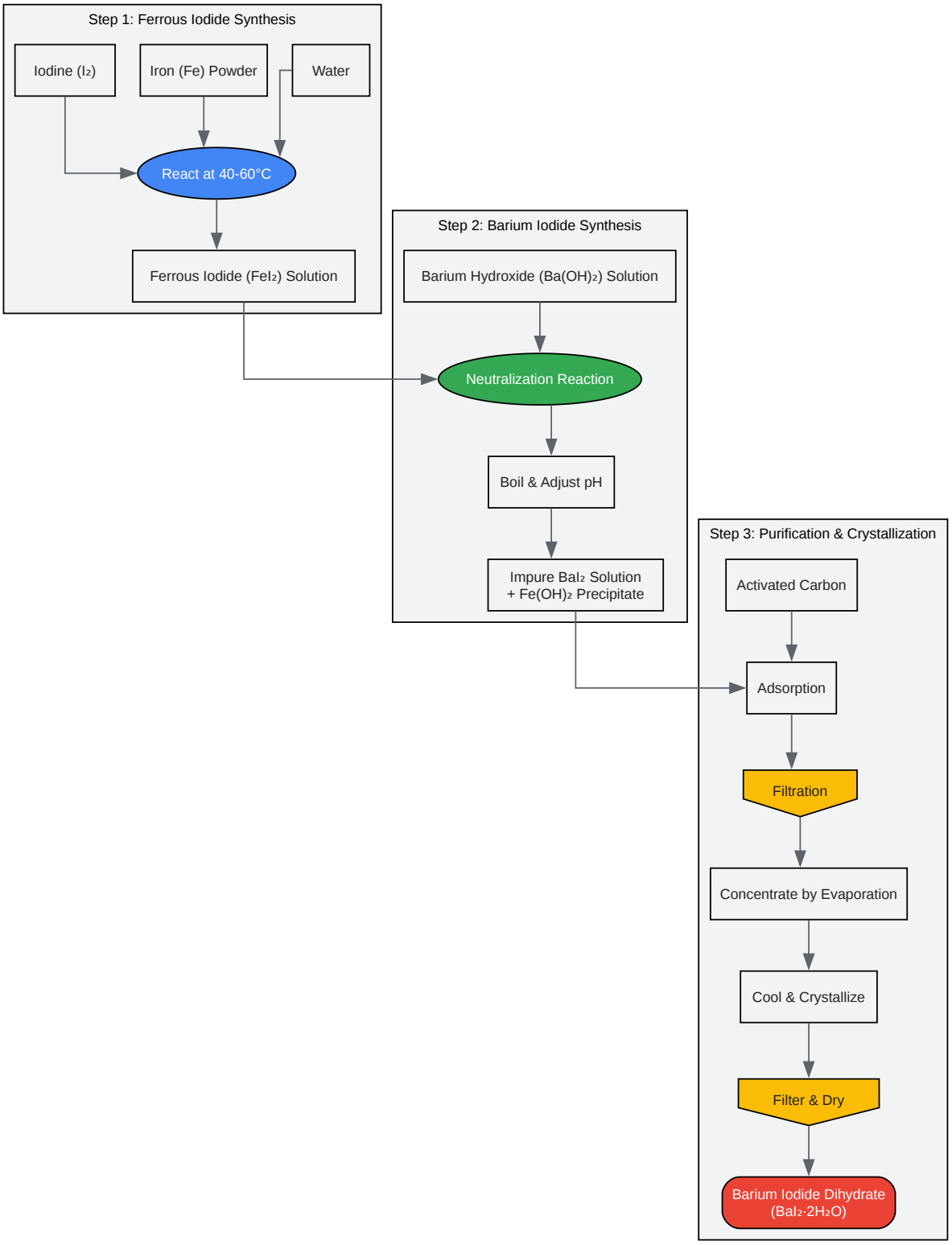
This protocol is adapted from a described production method.

# Visual Diagrams and Workflows

## Experimental Workflow: **Barium Iodide** Synthesis

The following diagram illustrates the key steps for the synthesis of **barium iodide** dihydrate.

© 2025 BenchChem. All rights reserved.




Click to download full resolution via product page

Caption: Workflow for the laboratory synthesis of **Barium Iodide** Dihydrate.

© 2025 BenchChem. All rights reserved.

# Logical Relationship: Safety and Emergency Procedures

This diagram outlines the critical decision-making process for handling **barium iodide** and responding to exposure incidents, based on SDS guidelines.

© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Safety handling and emergency response flowchart for **Barium Iodide**.

© 2025 BenchChem. All rights reserved.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# References

- 1. HEALTH EFFECTS - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. cpc-us.com [cpc-us.com]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. www2.mst.dk [www2.mst.dk]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. oxfordlabchem.com [oxfordlabchem.com]
- 8. govinfo.gov [govinfo.gov]
- 9. series.publisso.de [series.publisso.de]
- 10. Barium iodide | BaI2 | CID 83684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Barium iodide - Safety Data Sheet [chemicalbook.com]
- 12. BARIUM and COMPOUNDS Toxicology [digitalfire.com]
- To cite this document: BenchChem. [Barium Iodide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8812953#barium-iodide-cas-number-and-safety-data-sheet-sds]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2025 BenchChem. All rights reserved.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.